

In-Depth Technical Guide: 4-Bromo-3-nitrobenzaldehyde (97% Purity)

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Compound of Interest

Compound Name: 4-Bromo-3-nitrobenzaldehyde

CAS No.: 163596-75-6

Cat. No.: B060800

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A Resource for Researchers, Scientists, and Drug Development Professionals

This guide serves as a comprehensive technical resource for **4-Bromo-3-nitrobenzaldehyde**, a pivotal chemical intermediate. Recognizing the criticality of reagent quality in research and development, this document provides an in-depth analysis of sourcing, quality control, and application of this compound, ensuring scientific integrity and reproducibility.

Introduction: The Synthetic Utility of 4-Bromo-3-nitrobenzaldehyde

4-Bromo-3-nitrobenzaldehyde (CAS No. 163596-75-6) is a highly functionalized aromatic aldehyde.^[1] Its structure, featuring an aldehyde, a nitro group, and a bromine atom, offers multiple reaction sites for synthetic chemists. This trifunctional nature makes it a valuable building block in the synthesis of complex organic molecules, particularly in the pharmaceutical and fine chemical industries. The aldehyde group serves as a key functional handle for forming new carbon-carbon and carbon-nitrogen bonds, while the bromo and nitro substituents can be manipulated through various cross-coupling and reduction reactions, respectively.

Molecular Structure:

Caption: Chemical structure of **4-Bromo-3-nitrobenzaldehyde**.

Sourcing and Procurement of High-Purity Material

The quality of starting materials is a cornerstone of successful research. For **4-Bromo-3-nitrobenzaldehyde**, a purity of at least 97% is often required for synthetic applications to minimize side reactions and purification challenges. Several reputable suppliers offer this compound.

Supplier	Purity Specification	CAS Number	Additional Information
Sigma-Aldrich (Merck)	97%	163596-75-6	A leading global supplier with extensive documentation and support.
BLD Pharm	97% (or higher)	3011-34-5	Offers various purities and quantities for research and development needs. [2]
Lab Pro Inc.	Min. 98.0% (GC)	163596-75-6	Provides detailed product specifications, including physical properties. [3]
AK Scientific, Inc.	97% (GC)	5551-12-2	Specializes in reagents for chemical research and provides safety data. [4]

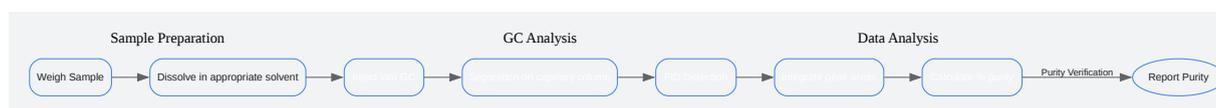
Expert Insight: When selecting a supplier, it is crucial to request and scrutinize the Certificate of Analysis (CoA) for the specific lot you intend to purchase. This document provides critical data on purity and the analytical methods used for its determination.

Quality Control: Ensuring Reagent Integrity

While suppliers provide purity information, independent verification is a hallmark of rigorous scientific practice. The following analytical techniques are essential for confirming the identity and purity of **4-Bromo-3-nitrobenzaldehyde**.

- Appearance: The compound should be a solid, typically a very pale yellow to yellow or brown crystalline powder.^{[3][5]}
- Melting Point: A sharp melting point range is indicative of high purity. The literature value is approximately 104-108 °C.
- Spectroscopic Analysis:
 - ¹H NMR (Proton Nuclear Magnetic Resonance): Confirms the chemical structure by showing the characteristic peaks for the aldehyde proton, and the aromatic protons, with their specific chemical shifts and coupling constants.
 - FTIR (Fourier-Transform Infrared Spectroscopy): Identifies the key functional groups, such as the carbonyl (C=O) of the aldehyde, the nitro (NO₂) group, and the carbon-bromine (C-Br) bond.
- Chromatographic Purity:
 - GC (Gas Chromatography): An effective method for assessing the purity of volatile and thermally stable compounds.
 - HPLC (High-Performance Liquid Chromatography): A versatile technique for purity determination and impurity profiling.

Experimental Protocol: Purity Verification by GC



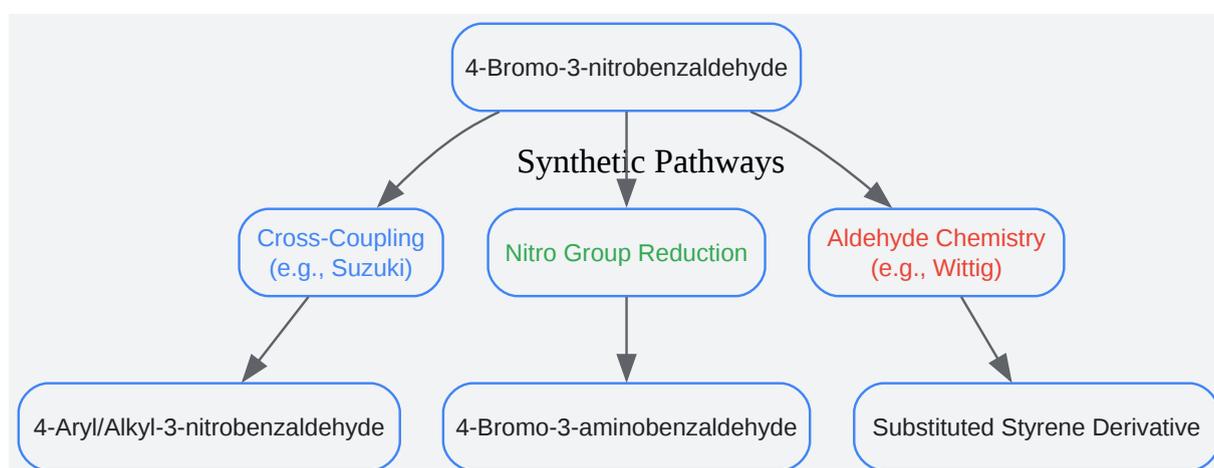
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Caption: A generalized workflow for purity determination by Gas Chromatography.

Synthetic Applications and Reaction Pathways

The strategic placement of the functional groups in **4-Bromo-3-nitrobenzaldehyde** allows for a variety of synthetic transformations. This makes it a valuable intermediate in the synthesis of pharmaceuticals and other fine chemicals.[6][7]

- **Cross-Coupling Reactions:** The bromine atom is susceptible to various palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira), enabling the introduction of diverse substituents at the 4-position.
- **Nucleophilic Aromatic Substitution:** The electron-withdrawing nitro group activates the aromatic ring, facilitating nucleophilic substitution of the bromine atom under certain conditions.
- **Reduction of the Nitro Group:** The nitro group can be selectively reduced to an amine, which can then undergo a wide range of further functionalization, such as acylation, alkylation, or diazotization.
- **Aldehyde Chemistry:** The aldehyde group can participate in numerous reactions, including Wittig reactions, reductive aminations, and condensations, to build more complex molecular scaffolds.



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Caption: Potential synthetic transformations of **4-Bromo-3-nitrobenzaldehyde**.

Safety, Handling, and Storage

Proper handling and storage of **4-Bromo-3-nitrobenzaldehyde** are essential for laboratory safety.

- Hazard Identification: This compound may be harmful if swallowed, cause skin irritation, and cause serious eye irritation.[4][8] It may also cause respiratory irritation.[4][8]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses, chemical-resistant gloves, and a lab coat.
- Handling: Use in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.[8] Avoid contact with skin and eyes.[8]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[9] Keep away from strong oxidizing agents, strong bases, and strong acids.[9]

Trustworthiness and Self-Validation: The information presented in this guide is grounded in established scientific principles and data from reputable suppliers. However, it is imperative that researchers consult the most current Safety Data Sheet (SDS) for the specific product they are using and conduct their own risk assessment prior to handling and use.

References

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